

2-tert-butyl-4-octylphenol as an intermediate in pharmaceutical manufacturing

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Compound of Interest

Compound Name: 2-Tert-butyl-4-octylphenol

Cat. No.: B15179188

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Application Note: 2-tert-butyl-4-octylphenol in Pharmaceutical Manufacturing

Subject: Assessment of **2-tert-butyl-4-octylphenol** as a Pharmaceutical Intermediate

Introduction

This document addresses the potential application of **2-tert-butyl-4-octylphenol** as an intermediate in the synthesis of active pharmaceutical ingredients (APIs). A comprehensive review of scientific literature and patent databases was conducted to gather information regarding its use, synthesis protocols, and relevant quantitative data.

Finding Summary: Based on extensive searches, there is no publicly available evidence to support the use of **2-tert-butyl-4-octylphenol** as an intermediate in pharmaceutical manufacturing. No specific drugs, synthesis pathways, or experimental protocols involving this compound in a pharmaceutical context were identified.

The following sections provide information on closely related alkylated phenols to offer context on this class of compounds and to highlight potential reasons for the absence of **2-tert-butyl-4-octylphenol** in pharmaceutical applications.

Analysis of Structurally Related Compounds

While no data exists for **2-tert-butyl-4-octylphenol**, information is available for the isomeric compound 4-tert-octylphenol and the related compound 2,4-di-tert-butylphenol.

4-tert-Octylphenol

4-tert-Octylphenol is a high-production-volume chemical primarily used as an intermediate in the manufacturing of phenolic resins and octylphenol ethoxylates.^[1] It is synthesized through the reaction of phenol with di-isobutene.

Toxicological Profile: A significant concern with 4-tert-octylphenol is its established endocrine-disrupting activity, acting as a weak estrogen. It has been shown to have toxic effects on aquatic organisms and may cause skin irritation and serious eye damage.^{[1][2][3]} Due to these toxicological properties, its use in applications with direct human contact, such as pharmaceuticals, is highly unlikely.

2,4-di-tert-butylphenol

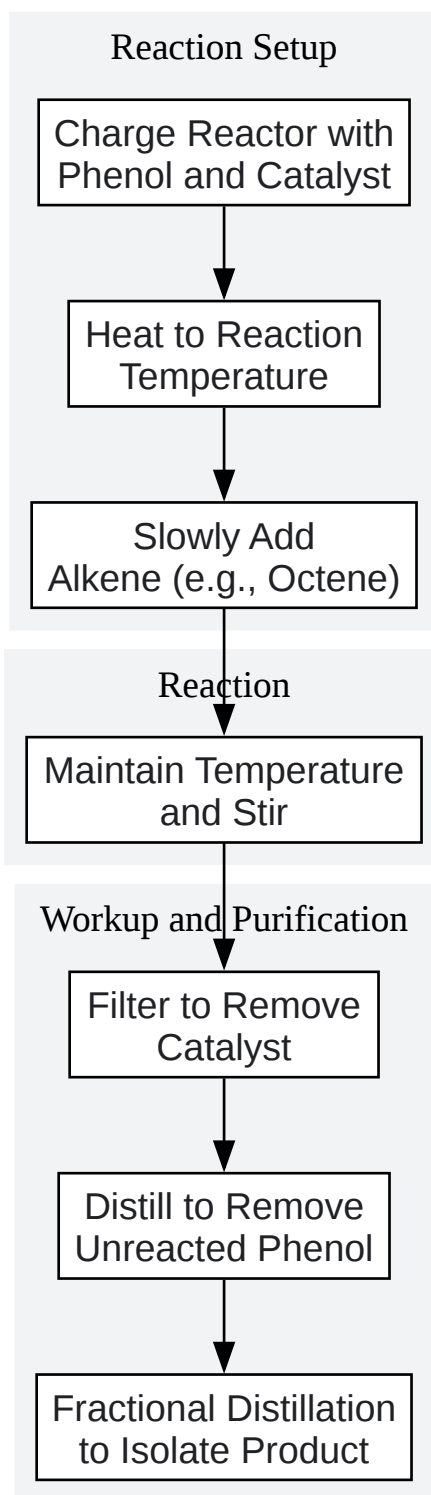
2,4-di-tert-butylphenol is another alkylated phenol used as an intermediate for antioxidants, UV stabilizers, and has been mentioned in the context of synthesizing complex pharmaceutical APIs.^[4] It is typically synthesized via the alkylation of phenol with isobutylene.^[4]

Synthesis of Related Alkylated Phenols

The general synthesis of alkylated phenols involves the Friedel-Crafts alkylation of phenol with an appropriate alkene in the presence of an acid catalyst.

General Experimental Workflow for Alkylation of Phenol

The following diagram illustrates a generalized workflow for the synthesis of alkylated phenols, which would be the likely method for producing **2-tert-butyl-4-octylphenol**.



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